

C.I. Acid Red 276 molecular weight and formula

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Compound of Interest

Compound Name: C.I. Acid Red 276

Cat. No.: B15175169

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A Technical Overview of C.I. Acid Red 276

This technical guide provides essential information regarding the molecular properties of **C.I. Acid Red 276**, a synthetic dye used in various industrial applications. The following sections detail its molecular formula and weight, presented for researchers, scientists, and professionals in drug development and related fields.

Molecular Data Summary

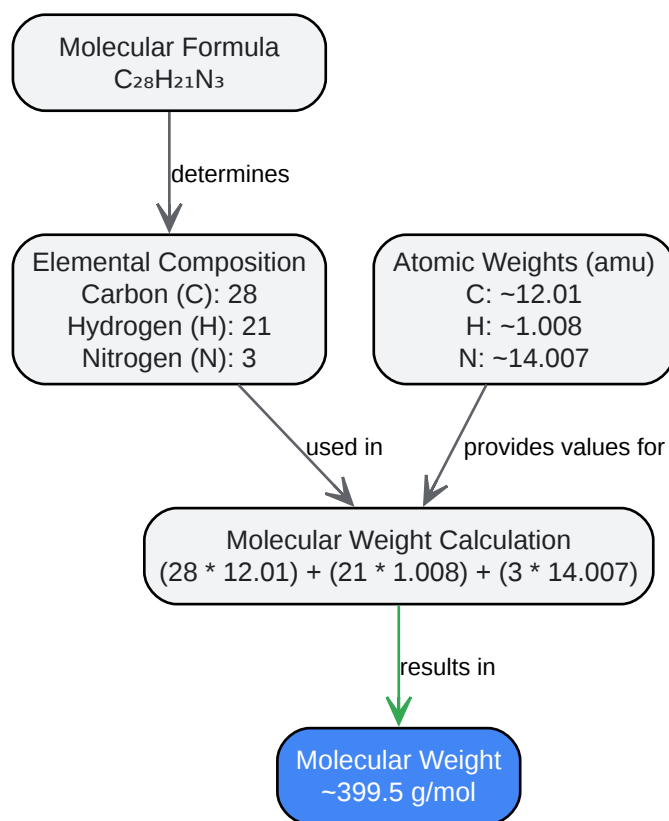
The fundamental molecular characteristics of **C.I. Acid Red 276** are summarized in the table below. This data is crucial for experimental design, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C ₂₈ H ₂₁ N ₃	[1]
Molecular Weight	399.5 g/mol	[1][2][3]
CAS Number	61901-44-8	[2]

Relationship between Molecular Formula and Molecular Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms, as defined by its molecular formula. The diagram below illustrates this

fundamental relationship for **C.I. Acid Red 276**.



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Figure 1: Calculation of Molecular Weight from Formula.

As there are no complex signaling pathways or experimental workflows associated with the basic molecular information of a dye like **C.I. Acid Red 276**, the provided information and diagram fulfill the core requirements of detailing its molecular weight and formula for a technical audience.

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References

- 1. C.I. Acid Red 276 | C₂₈H₂₁N₃ | CID 90474129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. C.I. Acid Red 276|Azo Dye|CAS 61901-44-8 [benchchem.com]
- 3. echemi.com [echemi.com]
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